Navigating the Disposal of IR-820: A Comprehensive Guide to Safety and Compliance

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Compound of Interest

Compound Name:	*IR-820*
Cat. No.:	*B15555243*

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For researchers, scientists, and drug development professionals utilizing the near-infrared dye **IR-820**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step protocol for the safe handling and disposal of **IR-820** waste, aligning with general laboratory chemical waste management principles. While **IR-820**'s parent compound, Indocyanine Green, is not classified as a hazardous chemical by the Occupational Safety and Health Administration (OSHA), it is prudent to handle and dispose of it as a chemical waste to minimize environmental impact and ensure regulatory compliance.[1]

Key Chemical and Safety Data for IR-820

A clear understanding of **IR-820**'s properties is foundational to its safe handling and disposal. The following table summarizes key quantitative data for **IR-820**.

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Property	Value	Source
Molecular Formula	C46H50ClN2NaO6S2	Sigma-Aldrich
Molecular Weight	849.47 g/mol	Sigma-Aldrich
Appearance	Solid	MedChemExpress
Storage Class	11 (Combustible Solids)	Sigma-Aldrich
Solubility	Soluble in DMSO or methanol	Chemodex[2]

Step-by-Step Disposal Protocol for IR-820 Waste

The following procedures are designed to provide clear, actionable guidance for the disposal of various forms of **IR-820** waste, from unused solid product to contaminated labware.

Unused or Expired Solid IR-820

Unused or expired solid **IR-820** should be treated as chemical waste.

- Containment: Keep the solid **IR-820** in its original, clearly labeled container. If the original container is compromised, transfer the contents to a new, compatible container that can be securely sealed.
- Labeling: Ensure the container is labeled as "Hazardous Waste" and clearly identifies the contents as "**IR-820**."
- Storage: Store the container in a designated "Satellite Accumulation Area" for hazardous waste.[3] This area should be away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed hazardous material disposal company.[1]

IR-820 Solutions

Solutions containing **IR-820**, including stock solutions and experimental working solutions, must be disposed of as chemical waste. Do not pour **IR-820** solutions down the drain.[1][4]

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- Collection: Collect all aqueous and solvent-based solutions containing **IR-820** in a dedicated, leak-proof, and chemically compatible waste container.
- Segregation: Do not mix **IR-820** waste with other incompatible waste streams. For instance, if a flammable solvent was used to dissolve the **IR-820**, the waste should be segregated as flammable organic waste.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**IR-820**," and the solvent used.
- Storage: Keep the waste container sealed when not in use and store it in the designated Satellite Accumulation Area.
- Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor for proper disposal.

Contaminated Labware and Personal Protective Equipment (PPE)

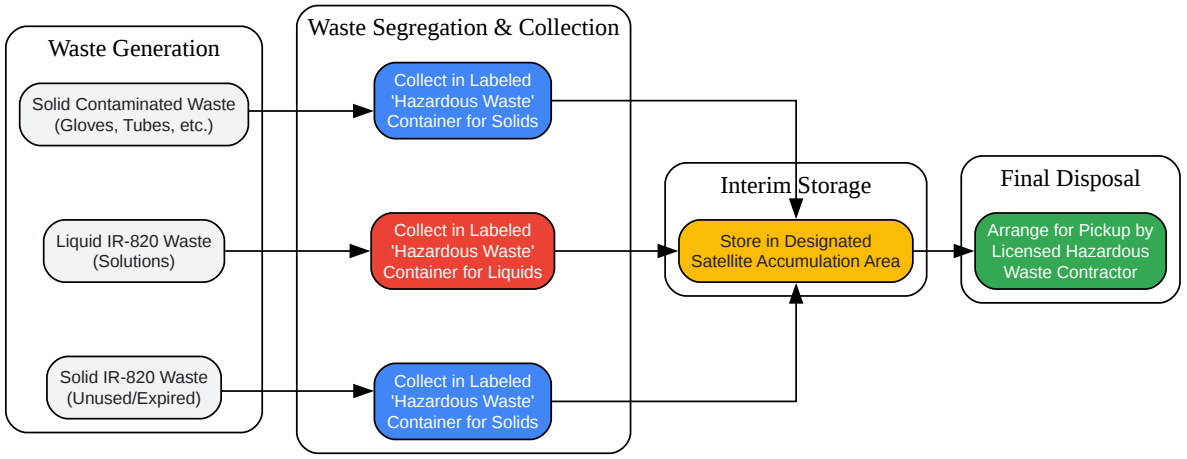
Items such as pipette tips, centrifuge tubes, gloves, and bench paper that are contaminated with **IR-820** should be disposed of as solid chemical waste.

- Collection: Place all contaminated solid waste into a designated, clearly labeled, and sealed container or a durable, leak-proof plastic bag.
- Labeling: Label the container or bag as "Hazardous Waste - **IR-820** Contaminated Debris."
- Disposal: Dispose of the container or bag through your institution's hazardous waste program. Do not dispose of this waste in the regular trash.

Experimental Workflow for Waste Segregation

To facilitate proper waste management, a clear workflow should be established within the laboratory.

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Caption: Workflow for the segregation and disposal of **IR-820** waste.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **IR-820**, fostering a secure working environment and upholding environmental stewardship. Always consult your institution's specific guidelines and the most current Safety Data Sheet (SDS) for chemical waste disposal.

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References

- 1. cleanchemlab.com [cleanchemlab.com]
- 2. New indocyanine green [IR-820] - CAS-Number 172616-80-7 - Order from Chemodex [chemodex.com]

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- 3. chemicalbook.com [chemicalbook.com]
- 4. docs.aatbio.com [docs.aatbio.com]
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